

Best practices for handling and dissolving U-46619 powder

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Compound of Interest

Compound Name: **U-46619**

Cat. No.: **B1207050**

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Technical Support Center: U-46619

This technical support center provides best practices for the handling and dissolution of **U-46619** powder for research applications. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **U-46619** and what are its primary characteristics?

A1: **U-46619** is a stable synthetic analog of the prostaglandin endoperoxide PGH2.[1][2] It functions as a potent thromboxane A2 (TP) receptor agonist, mimicking the biological activity of thromboxane A2 (TXA2) which includes inducing platelet aggregation and vasoconstriction.[1][2][3] Due to its stability compared to the very short half-life of TXA2, **U-46619** is a widely used tool in biomedical research.[1]

Q2: How should I store **U-46619** powder and its solutions?

A2: **U-46619** powder should be stored at -20°C for long-term stability (up to 3 years).[4] Stock solutions in organic solvents like DMSO or ethanol should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C for up to one month or -80°C for up to six months.[5] Aqueous solutions of **U-46619** are not stable and it is highly recommended to prepare them fresh for each experiment and not store them for more than one day.[1][6][7]

Q3: In which solvents can I dissolve **U-46619**?

A3: **U-46619** is highly soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), ethanol, and dimethylformamide (DMF), with a solubility of approximately 100 mg/mL.[\[1\]](#)[\[7\]](#) It is sparingly soluble in aqueous buffers. For instance, its solubility in PBS (pH 7.2) is approximately 1-2 mg/mL.[\[7\]](#)[\[8\]](#)

Q4: My **U-46619** is supplied as a solution in methyl acetate. How do I prepare it for my experiment in a different solvent?

A4: To change the solvent from methyl acetate, the original solvent should be evaporated under a gentle stream of inert gas like nitrogen.[\[1\]](#)[\[6\]](#) Immediately after, the desired solvent (e.g., DMSO, ethanol) that has been purged with an inert gas should be added to the residue.[\[1\]](#)[\[6\]](#)

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation in aqueous buffer	U-46619 has low solubility in aqueous solutions. The concentration might be too high.	Ensure the final concentration in your aqueous experimental buffer does not exceed its solubility limit (approx. 1-2 mg/mL in PBS, pH 7.2). Prepare the final dilution just before use.[7][8]
Inconsistent experimental results	Degradation of U-46619 in aqueous solution. Repeated freeze-thaw cycles of stock solutions.	Prepare fresh aqueous solutions for each experiment. [1][6][7] When using stock solutions, ensure they are properly aliquoted and stored to avoid degradation from multiple freeze-thaw cycles.[5]
Lower than expected activity	Improper storage of the compound or solutions. The presence of the less active 5-trans isomer.	Always store the compound and its solutions at the recommended temperatures (-20°C or -80°C).[4][5] Check the certificate of analysis for the purity of your batch.
Difficulty dissolving the compound	The compound may require slight warming to dissolve fully in some solvents.	You can warm the tube at 37°C for 10 minutes or use an ultrasonic bath for a short period to aid dissolution in organic solvents.[8]

Quantitative Data Summary

The following table summarizes the key quantitative information for **U-46619**.

Property	Value	Source
Molecular Weight	350.49 g/mol	[2]
Molecular Formula	C ₂₁ H ₃₄ O ₄	[2]
CAS Number	56985-40-1	[1]
EC ₅₀ for Platelet Aggregation	82 nM (human), 145 nM (rat), 65 nM (rabbit)	
EC ₅₀ for Platelet Shape Change	4.8 nM (human), 6.0 nM (rat), 7.3 nM (rabbit)	
Solubility in DMSO/Ethanol/DMF	~100 mg/mL	[1] [7]
Solubility in PBS (pH 7.2)	~1-2 mg/mL	[7] [8]
Long-term Storage (Powder)	-20°C	[4]
Stock Solution Storage (Organic)	-20°C (1 month) or -80°C (6 months)	[5]
Aqueous Solution Stability	≤ 1 day	[1] [6] [7]

Experimental Protocols

Protocol 1: Preparation of a U-46619 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **U-46619** in DMSO.

Materials:

- **U-46619** powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes
- Pipettes and sterile tips

Procedure:

- Allow the **U-46619** powder vial to equilibrate to room temperature before opening to prevent condensation.
- Weigh out the desired amount of **U-46619** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.505 mg of **U-46619** (Molecular Weight: 350.49 g/mol).
- Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM solution with 3.505 mg of **U-46619**, add 1 mL of DMSO.
- Vortex the solution until the powder is completely dissolved. Gentle warming to 37°C can aid dissolution.^[8]
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[5]

Protocol 2: Preparation of Working Solutions in Aqueous Buffer

This protocol outlines the preparation of a working solution of **U-46619** in an aqueous buffer from a 10 mM DMSO stock solution.

Materials:

- 10 mM **U-46619** stock solution in DMSO
- Desired aqueous buffer (e.g., PBS, pH 7.2), pre-warmed to the experimental temperature
- Sterile tubes and pipette tips

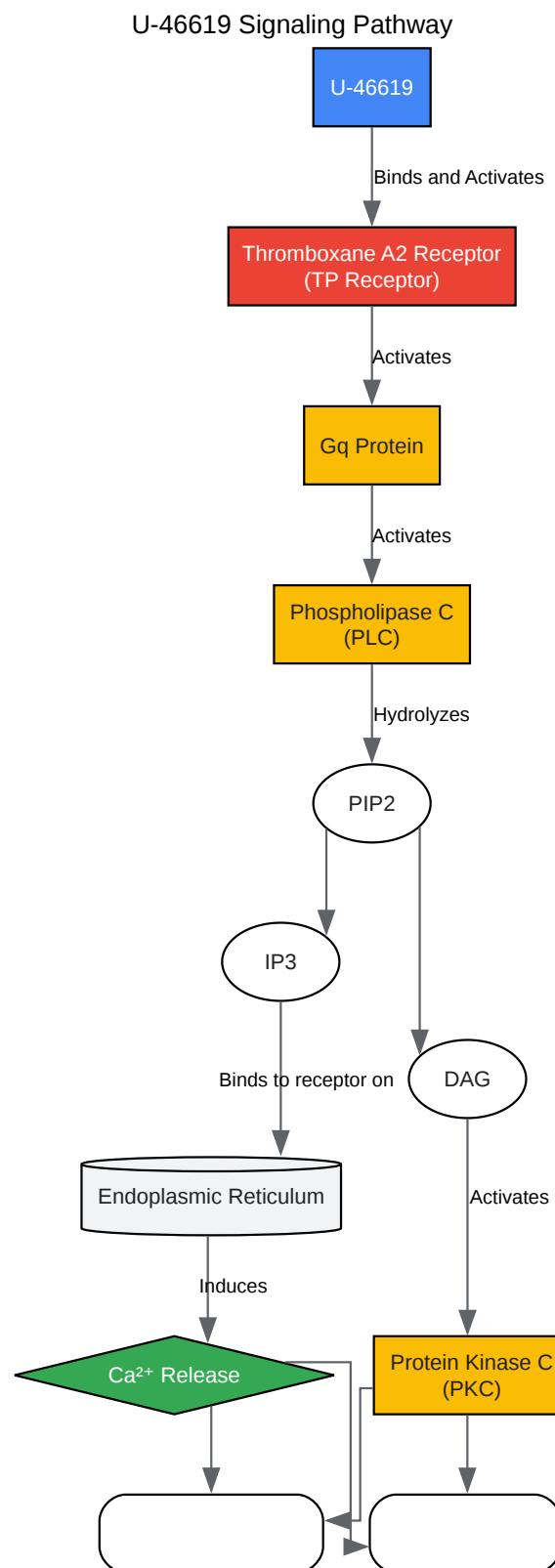
Procedure:

- Thaw an aliquot of the 10 mM **U-46619** stock solution at room temperature.

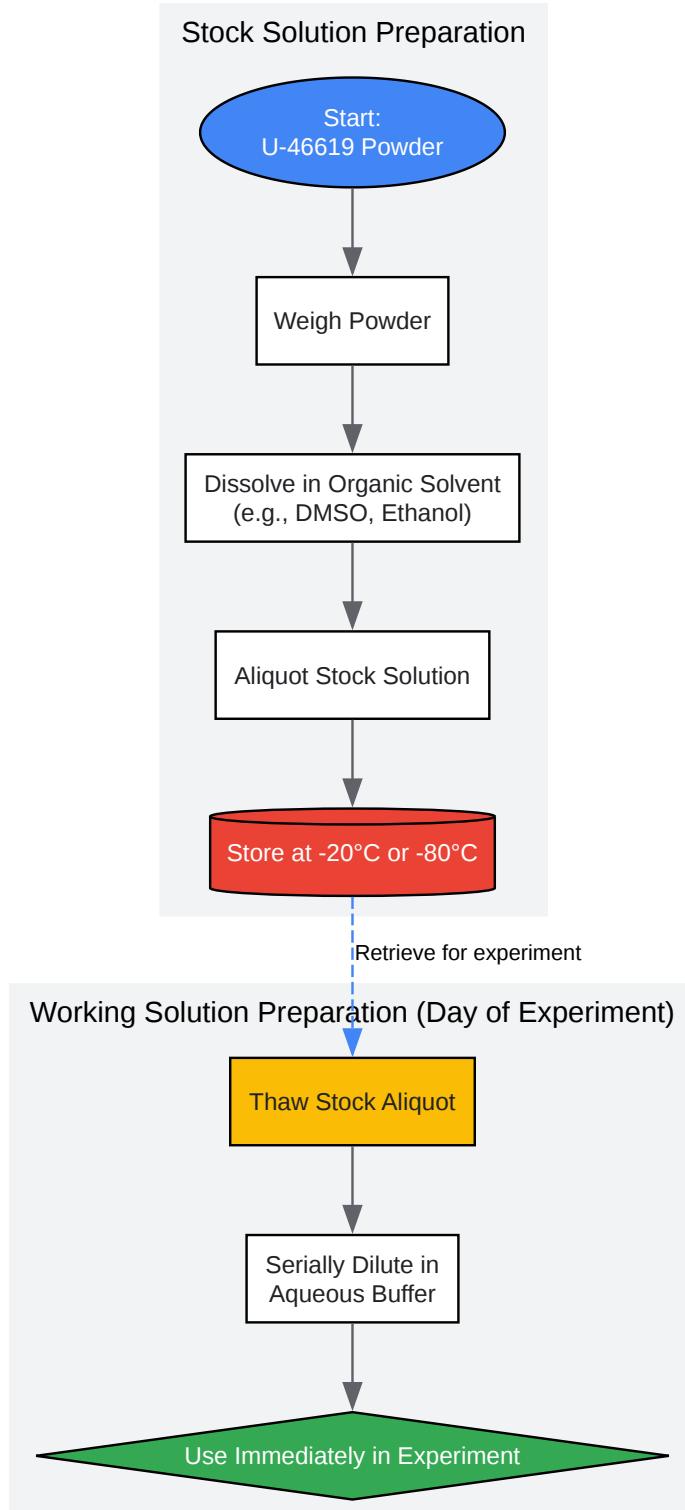
- Perform serial dilutions of the stock solution in the aqueous buffer to achieve the desired final concentration.
- It is crucial to add the stock solution to the buffer and mix immediately to prevent precipitation.
- Prepare the working solutions fresh on the day of the experiment and do not store them.[\[1\]](#)
[\[6\]](#)[\[7\]](#)

Visualizations

U-46619 Signaling Pathway



Experimental Workflow for U-46619 Solution Preparation

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